

Phenkaptan environmental monitoring protocols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Phenkaptan

CAS No.: 2275-14-1

Cat. No.: S576430

[Get Quote](#)

Phenkaptan: Chemical and Regulatory Profile

The following table summarizes the key identifiers and the current regulatory status of **Phenkaptan**, confirming its classification as an obsolete compound [1].

Property	Description
IUPAC Name	S-2,5-dichlorophenylthiomethyl O,O-diethyl phosphorodithioate [1]
CAS RN	2275-14-1 [1] [2] [3]
Chemical Formula	C ₁₁ H ₁₅ Cl ₂ O ₂ PS ₃ [1] [2]
Substance Group	Organophosphate insecticide and acaricide [1]
Regulatory Status	Not approved in the EU; considered obsolete [1]
Date of Obsolescence	Phase-out began in the 1990s [1]

Environmental Fate and Hazard Data

The tables below present quantitative data on the environmental behavior and ecotoxicological effects of **Phenkapton**, which are crucial for understanding its persistent risk [1].

Table 1: Environmental Fate and Physicochemical Properties

Parameter	Value	Property Interpretation
Water Solubility (at 20°C & pH 7)	0.044 mg/L	Low
Octanol-Water Partition Coefficient (Log P _{ow})	5.84	High (Indicates high potential for bioaccumulation)
Bio-concentration Factor (BCF)	Data not available, but high BCF is anticipated based on Log P _{ow}	High (Predicted)
General Biodegradability	Not readily biodegradable	Persistent
Classification	Considered a "Forever Chemical" based on high aquatic toxicity and bioaccumulative properties [1]	-

Table 2: Ecotoxicological Hazards

Organism/Group	Test Endpoint	Value	Interpretation
Mammals (Rat, female)	Acute Oral LD ₅₀	44 mg/kg	High toxicity [1]
Aquatic Life	Acute Aquatic Toxicity (Category 1)	-	Very toxic to aquatic life with long-lasting effects [2]
Bees	General Hazard	-	Toxic to bees [2]
Skin Sensitization	Category 1	-	May cause an allergic skin reaction [2]

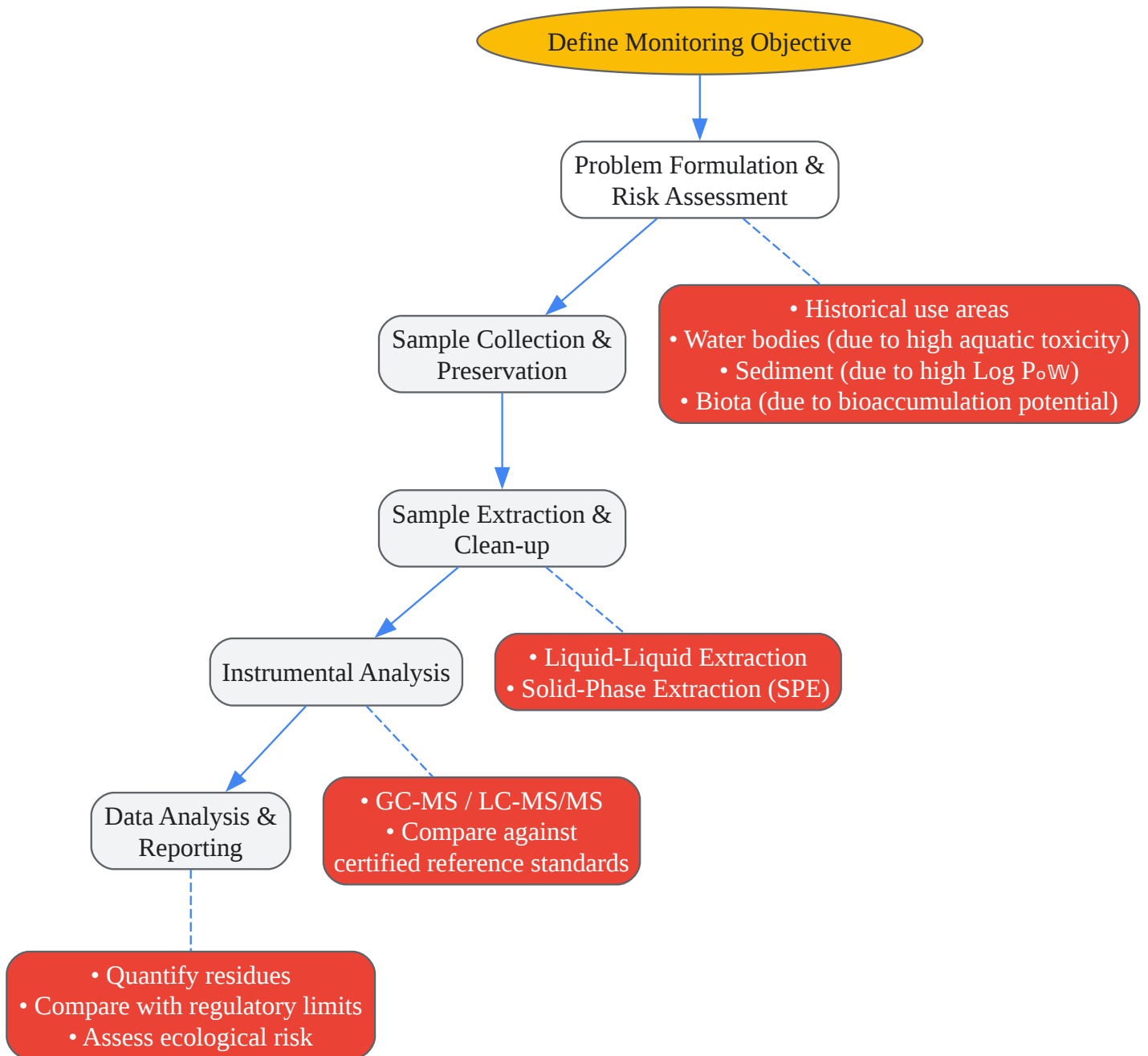
Analytical Methodology and Reference Standards

While explicit environmental monitoring protocols for **Phenkaptan** were not found, its analysis would fall under standard procedures for organothiophosphate pesticides.

- **Analytical Context:** **Phenkaptan** is listed among pesticides screened for in broad-spectrum analyses, such as those in food safety monitoring programs [4]. This implies that modern multi-residue methods using **Liquid Chromatography (LC) or Gas Chromatography (GC) coupled with Mass Spectrometry (MS)** are applicable for its detection and quantification in complex matrices.
- **Reference Materials:** For accurate residue analysis, high-purity reference materials are available from commercial providers. These are essential for method validation, calibration, and ensuring analytical precision [2] [3].

Proposed Environmental Monitoring Workflow

Given the lack of a specific published protocol, the following workflow diagram outlines a logical and comprehensive approach to monitoring for an obsolete but persistent chemical like **Phenkaptan** in the environment. This workflow synthesizes general environmental monitoring principles with the specific hazards of **Phenkaptan**.



Click to download full resolution via product page

Key Considerations for Researchers

- **Legacy Contamination:** The primary environmental concern for **Phenkapton** today is legacy contamination. Research efforts should focus on areas with a history of its use in agriculture, particularly on **soil and groundwater** in those regions [1].
- **Aquatic System Focus:** Its high aquatic toxicity and potential for bioaccumulation make **sediment and aquatic food webs** critical monitoring targets [1] [2].
- **Analytical Challenges:** The chemical's low water solubility and high lipophilicity require robust extraction and clean-up methods to achieve reliable detection at low concentrations.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Phenkapton (Ref: ENT 25585) - AERU [sitem.herts.ac.uk]
2. Phenkapton | 1X5MG | C11H15Cl2O2PS3 | 674828 [hpc-standards.com]
3. Reference Materials – Accurate Residue Analysis... Phenkapton [hpc-standards.com]
4. Monitoring program for pharmaceuticals, illegal substances ... [hi.no]

To cite this document: Smolecule. [Phenkapton environmental monitoring protocols]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b576430#phenkapton-environmental-monitoring-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com